

A Technical Guide to Neodymium-143 in Paleooceanography: Tracing Past Ocean Circulation

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Compound of Interest

Compound Name: Neodymium-143

CAS No.: 14336-83-5

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This technical guide provides an in-depth overview of the application of **Neodymium-143** (^{143}Nd) as a proxy in paleoceanography for reconstructing past ocean circulation patterns. It covers the fundamental principles, detailed experimental protocols, and data interpretation, offering a comprehensive resource for researchers in the field.

Introduction: The Principle of the ^{143}Nd Proxy

The isotopic composition of Neodymium (Nd) in seawater is a powerful tracer of water masses. [1] The ratio of radiogenic ^{143}Nd to non-radiogenic ^{144}Nd , expressed in epsilon notation (ϵNd), varies between different ocean basins. [2] This variation is primarily driven by the age of continental crust from which Nd is weathered and transported into the oceans. [2] Older continental landmasses, such as those surrounding the North Atlantic, release Nd with a less radiogenic (lower ϵNd) signature, whereas younger volcanic terrains, prevalent around the Pacific Ocean, contribute Nd with a more radiogenic (higher ϵNd) signature. [2][3]

The residence time of Nd in the ocean is on the order of centuries, which is comparable to the timescale of global ocean overturning.[1][2] This allows different water masses to retain their characteristic ϵNd signature as they circulate through the ocean basins. By analyzing the ϵNd of authigenic components in marine sediments, such as ferromanganese oxyhydroxides, foraminifera coatings, and fish teeth, paleoceanographers can reconstruct the ϵNd of bottom waters in the past and infer changes in ocean circulation.[4] Unlike other proxies such as the carbon isotope composition ($\delta^{13}\text{C}$) of foraminifera, Nd is not significantly affected by biological fractionation, making it a more direct tracer of water mass provenance and mixing.[1]

Data Presentation: ϵNd Signatures of Major Water Masses and Paleoceanographic Records

The following tables summarize key quantitative data for ϵNd values in modern ocean water masses and provide examples of paleoceanographic ϵNd records from marine sediment cores.

Table 1: Representative ϵNd Values of Major Modern Ocean Water Masses

Water Mass	Abbreviation	Typical ϵNd Range	Ocean Basin	References
North Atlantic Deep Water	NADW	-13.5 ± 0.5	North Atlantic	[5] [6]
Upper North Atlantic Deep Water	UNADW	-13.2 ± 1.0	North Atlantic	[7]
Lower North Atlantic Deep Water	LNADW	-12.4 ± 0.4	North Atlantic	[7]
Antarctic Bottom Water	AABW	-9.1 to -7.4	Southern Ocean	[8]
Adélie Land Bottom Water	ALBW	-8.9	Southern Ocean	[9]
Ross Sea Bottom Water	RSBW	~ -7	Southern Ocean	[10]
Pacific Deep Water	PDW	-6 to 0	Pacific Ocean	[11]
Lower Circumpolar Deep Water	LCDW	~ -6.7	Pacific Ocean	[12] [13]
Upper Circumpolar Deep Water	UCDW	~ -3.0	Pacific Ocean	[13]
Antarctic Intermediate Water	AAIW	-5.3 to -2.8	Southern/Pacific Ocean	[13]

Table 2: Examples of Paleoceanographic ϵNd Records from Marine Sediment Cores

Core Location	Time Interval	Archive Material	Key Findings	ϵ Nd Range	Reference
Blake Ridge, North Atlantic	Last Glacial Maximum (LGM) to Holocene	Fe-Mn oxyhydroxide fraction	Shift in NADW composition and circulation	~ -11 to -13.5	[5]
Southeast Atlantic	Late Quaternary	Detrital and Fe-Mn oxyhydroxide fractions	Changes in NADW influence and sediment provenance	Variable	[4]
Southern Ocean	Glacial-Interglacial Cycles	Fe-Mn oxyhydroxide fraction	Increased benthic flux influence during glacials	-8.6 to -2.5	[14]
North Pacific	Last 25,000 years	Authigenic fraction	Changes in North Pacific Intermediate Water	-2.9 to -1.6	[12]
Southwest Pacific	Early Eocene	Fish teeth	Intensified bottom water formation	-10.0 to -7.2	[15]

Experimental Protocols

The following section details the methodologies for the analysis of Nd isotopes from marine sediments, from sample preparation to mass spectrometric measurement.

Sample Preparation and Leaching for Authigenic Nd Extraction

The goal of the initial sample preparation is to isolate the authigenic fraction of the sediment, which records the ϵNd of the overlying bottom water, from the detrital (lithogenic) fraction. Several sequential leaching procedures have been developed for this purpose.[\[4\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Step-by-Step Leaching Protocol:

- **Sample Disaggregation:** Weigh approximately 0.3 g of freeze-dried and homogenized sediment into a centrifuge tube.
- **Carbonate Removal:** Add a buffered acetic acid solution (e.g., 1M acetic acid buffered with sodium acetate to pH ~4-5) to the sample. Agitate the sample for a specified time (e.g., 2-4 hours) to dissolve carbonate minerals. Centrifuge and decant the supernatant. Repeat this step until all carbonate is removed (i.e., no further reaction is observed upon acid addition).[\[16\]](#)
- **Reductive Leaching of Fe-Mn Oxyhydroxides:** To the carbonate-free residue, add a buffered hydroxylamine hydrochloride-acetic acid solution (e.g., 0.02-0.05 M hydroxylamine hydrochloride in 10-15% acetic acid, buffered to pH ~4). This step reductively dissolves the Fe-Mn oxyhydroxide coatings. Agitate the sample for a set duration (e.g., 3-4 hours).[\[19\]](#)
- **Separation of Leachate:** Centrifuge the sample and carefully decant the supernatant (leachate), which contains the authigenic Nd, into a clean container. The remaining residue is the detrital fraction.
- **Optional Cation Exchange Wash:** To remove any re-adsorbed ions from the detrital fraction, a cation exchange wash with a solution like CsCl can be performed on the residue.[\[16\]](#)[\[18\]](#)

Neodymium Separation and Purification by Ion Exchange Chromatography

The leachate containing the authigenic Nd must be purified to separate Nd from other elements that could interfere with the isotopic analysis. This is typically achieved through a multi-step ion exchange chromatography process.[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

General Chromatographic Procedure:

- **Column Preparation:** Prepare chromatography columns with a cation exchange resin (e.g., AG50W-X8). The resin is cleaned and conditioned with appropriate acids (e.g., HCl).
- **Sample Loading:** The dried and re-dissolved leachate is loaded onto the first column.
- **Matrix Elution:** A series of acid washes (e.g., varying concentrations of HCl) are passed through the column to elute major matrix elements while the Rare Earth Elements (REEs), including Nd, are retained on the resin.
- **REE Elution:** The REE fraction is then eluted from the column using a stronger acid (e.g., 6M HCl).
- **Nd Separation:** The collected REE fraction is then passed through a second chromatography column containing a specialized resin (e.g., Ln-spec resin) that allows for the separation of individual REEs. A specific acid elution sequence is used to selectively elute other REEs before finally collecting the purified Nd fraction.

Isotopic Analysis by Mass Spectrometry

The isotopic composition of the purified Nd is measured using either Thermal Ionization Mass Spectrometry (TIMS) or Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).[\[24\]](#)[\[25\]](#)

TIMS Analysis:

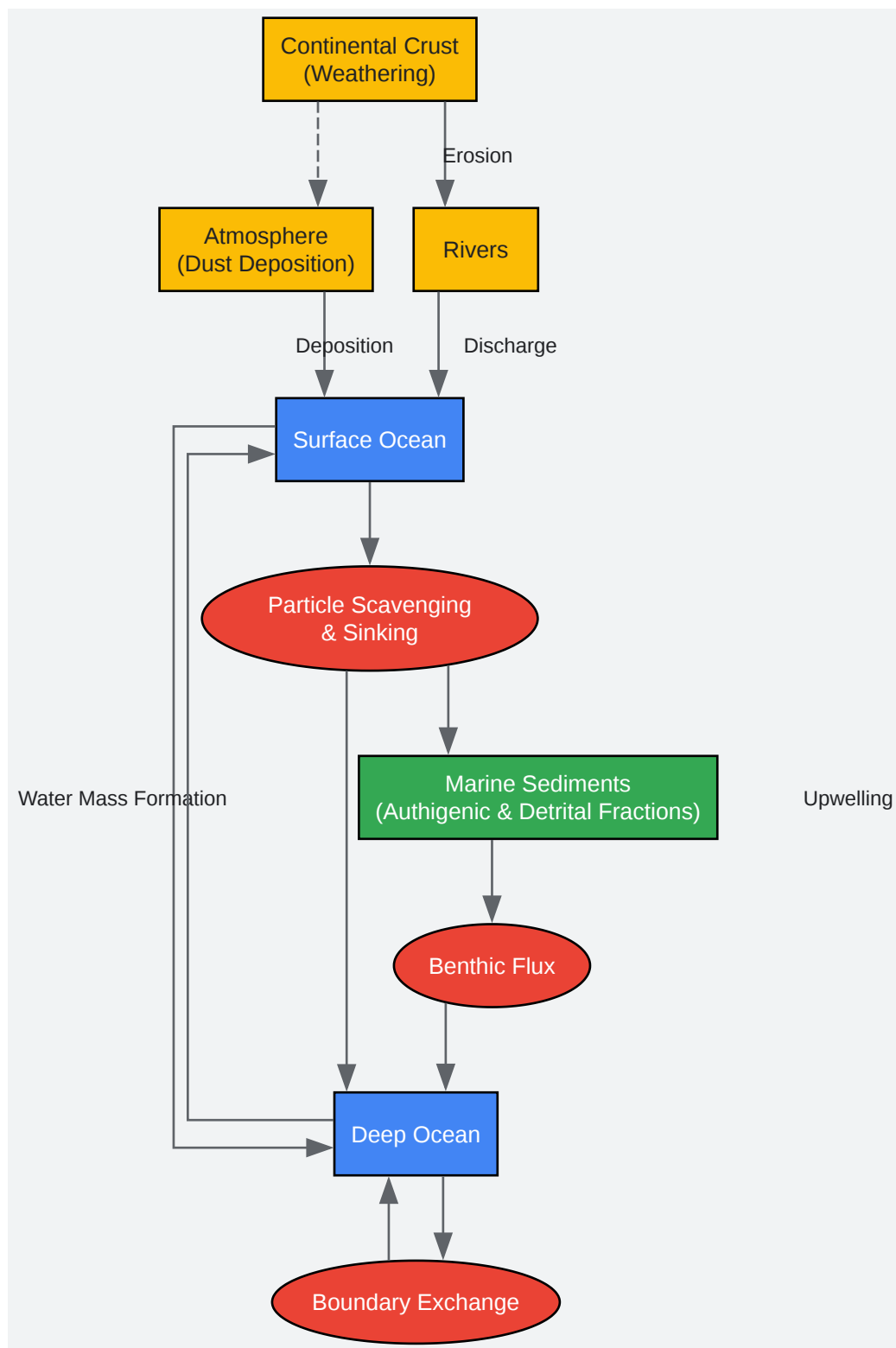
- **Sample Loading:** A small aliquot of the purified Nd solution is loaded onto a metal filament (e.g., Rhenium).[\[24\]](#)
- **Ionization:** The filament is heated to a high temperature, causing the Nd to ionize.
- **Mass Separation and Detection:** The ions are accelerated into a magnetic field, which separates them based on their mass-to-charge ratio. The ion beams of the different Nd isotopes are measured simultaneously in an array of detectors (Faraday cups).
- **Mass Fractionation Correction:** Instrumental mass fractionation is corrected by normalizing the measured isotope ratios to a constant ratio of two other Nd isotopes, typically $^{146}\text{Nd}/^{144}\text{Nd} = 0.7219$.[\[24\]](#)

MC-ICP-MS Analysis:

- **Sample Introduction:** The Nd solution is introduced as an aerosol into a high-temperature argon plasma, which ionizes the Nd atoms.
- **Mass Separation and Detection:** Similar to TIMS, the ions are separated in a magnetic sector and detected simultaneously.
- **Interference Correction:** MC-ICP-MS is susceptible to isobaric interferences (ions of other elements with the same mass as a Nd isotope), particularly from Samarium (Sm). These interferences must be carefully corrected for during data processing.[\[26\]](#)
- **Mass Bias Correction:** Instrumental mass bias is also corrected for, typically using an internal normalization to the $^{146}\text{Nd}/^{144}\text{Nd}$ ratio.[\[26\]](#)

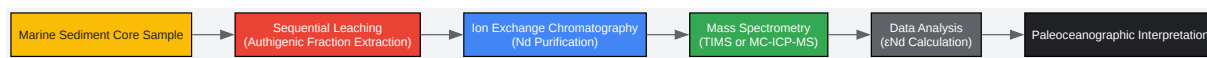
Mandatory Visualizations

The following diagrams, generated using the DOT language, illustrate key concepts and workflows related to the use of **Neodymium-143** in paleoceanography.



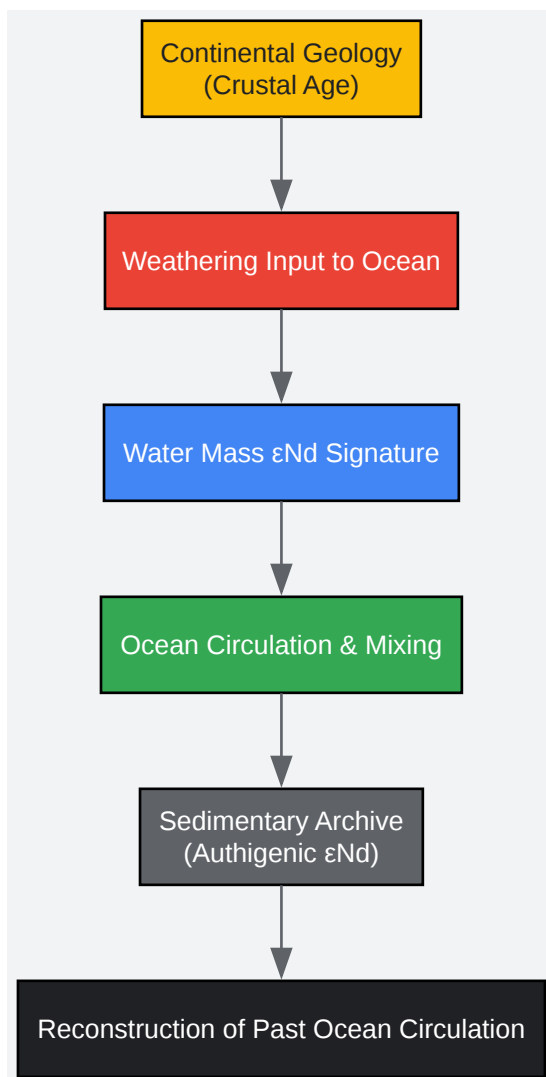
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Caption: Simplified schematic of the oceanic Neodymium (Nd) cycle.



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Caption: Experimental workflow for Nd isotope analysis from marine sediments.



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Caption: Logical relationship of Nd isotopes in paleoceanography.

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